Application Notes and Protocols: Regioselective Nitration of 2,4-Difluorophenol

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Compound of Interest	
Compound Name:	*2,4-Difluoro-6-nitrophenol*
CAS No.:	*364-31-8*
Cat. No.:	*B146620*

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Introduction

The nitration of substituted phenols is a crucial transformation in organic synthesis, yielding valuable intermediates for the development of pharmaceuticals, agrochemicals, and other specialty chemicals. This document provides a detailed experimental protocol for the regioselective nitration of 2,4-difluorophenol to synthesize **2,4-difluoro-6-nitrophenol**. The described method offers high ortho-selectivity, resulting in a single primary product.[1]

Reaction Scheme

The reaction involves the electrophilic aromatic substitution of a nitro group onto the 2,4-difluorophenol ring. The hydroxyl group is a strongly activating, ortho-, para-directing group, while the fluorine atoms are deactivating but also ortho-, para-directing. The substitution occurs selectively at the ortho position to the hydroxyl group.

Experimental Protocol

This protocol is adapted from a documented synthesis of **2,4-difluoro-6-nitrophenol**.[1]

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Materials:

- 2,4-Difluorophenol
- Dichloromethane (CH_2Cl_2)
- Tetrabutylammonium hydrogen sulphate
- Isopropyl nitrate
- Sulphuric acid (96%)
- Water (H_2O)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulphate (Na_2SO_4)
- Silica gel

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Water bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

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- To a stirred solution of 2,4-difluorophenol (0.65 g, 5 mmol) in dichloromethane (7 mL) at room temperature, add tetrabutylammonium hydrogen sulphate (0.085 g, 5 mol %).[1]
- Add isopropyl nitrate (1.31 g, 12.5 mmol) to the mixture.[1]
- Slowly add 96% sulphuric acid (0.65 mL) dropwise to the mixture. A gentle reflux of the solvent will be observed.[1]
- Continue stirring the reaction mixture for fifteen minutes.[1]
- After the reaction is complete, pour the mixture into water (50 mL).[1]
- Transfer the mixture to a separatory funnel and separate the organic and aqueous phases.
- Extract the aqueous phase with dichloromethane (10 mL).[1]
- Combine all organic layers and wash with brine.[1]
- Dry the combined organic layer over anhydrous sodium sulphate.[1]
- Filter the dried solution through a short pad of silica gel.[1]
- Evaporate the solvent using a rotary evaporator (at 40°C) to obtain a yellow solid, which is the desired **2,4-difluoro-6-nitrophenol**.[1]

Data Presentation

The following table summarizes the quantitative data for the nitration of 2,4-difluorophenol.

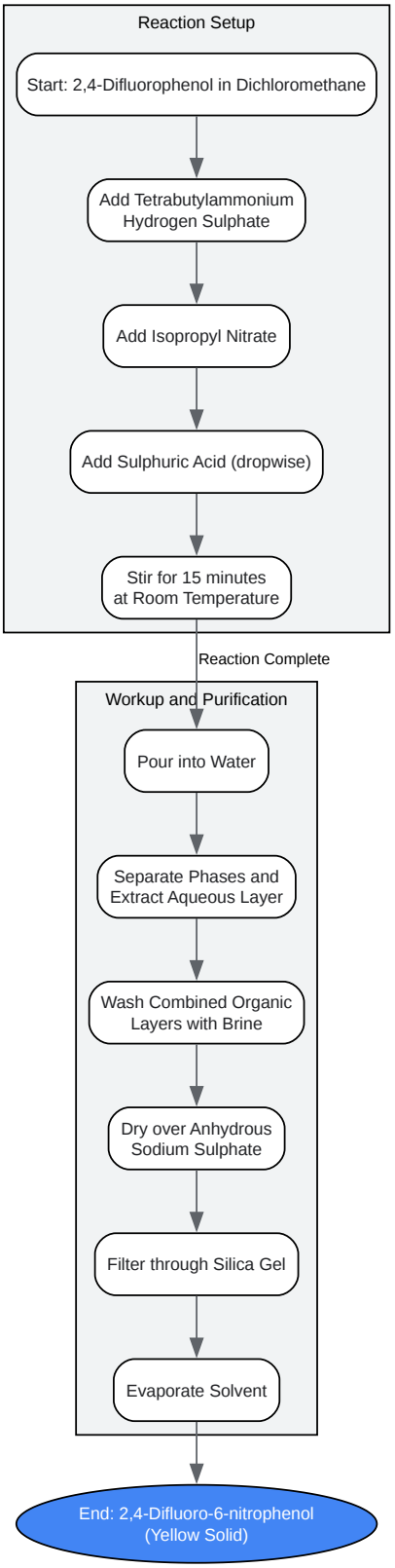
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Reactant/Product	Molecular Weight (g/mol)	Amount (g)	Moles (mmol)	Role	Yield (%)
2,4-Difluorophenol	130.09	0.65	5	Starting Material	-
Isopropyl nitrate	105.09	1.31	12.5	Nitrating Agent	-
Sulphuric acid (96%)	98.08	-	-	Catalyst	-
Tetrabutylammonium hydrogen sulphate	339.53	0.085	0.25	Catalyst	-
2,4-Difluoro-6-nitrophenol	175.09	0.73	4.17	Product	83%

Data sourced from BenchChem[1].

Experimental Workflow

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References

- 1. Synthesis routes of 2,4-Difluoro-6-nitrophenol [benchchem.com]
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